

Propyne-d4: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Propyne-d4

Cat. No.: B1606906

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information for **propyne-d4** (CAS No. 6111-63-3), a deuterated isotopologue of propyne. Due to the limited availability of a specific Safety Data Sheet (SDS) for **propyne-d4**, this document combines available physicochemical data for the deuterated compound with hazard information extrapolated from the well-documented SDS of its non-deuterated counterpart, propyne (CAS No. 74-99-7). The toxicological and reactivity profiles of deuterated and non-deuterated compounds are generally considered to be very similar.

Core Safety and Property Data

Propyne-d4 is a colorless, flammable gas.^[1] Its physical and chemical properties are summarized below.

Physical and Chemical Properties of Propyne-d4

Property	Value	Source
Molecular Formula	C ₃ D ₄	NIST WebBook
Molecular Weight	44.09 g/mol	PubChem[2]
CAS Number	6111-63-3	PubChem[2]
Boiling Point	-23.2 °C	Guidechem[3]
Melting Point	-102.7 °C	Guidechem[3]
Flash Point	-91.1 °C (Predicted)	Guidechem[3]
Vapor Pressure	4565.7 mmHg at 25°C (Predicted)	Guidechem[3]
Density	0.713 g/cm ³	Guidechem[3]
Solubility	Insoluble in water; soluble in ethanol, chloroform, and benzene.[1]	PubChem[1]

Hazard Identification and Classification

Information based on propyne (CAS 74-99-7) as a surrogate.

Propyne is classified as an extremely flammable gas that may explode if heated. It is a gas under pressure and may displace oxygen, causing rapid suffocation.

GHS Hazard Statements:

- H220: Extremely flammable gas.
- H280: Contains gas under pressure; may explode if heated.

Signal Word: Danger

Experimental Protocols and Safe Handling

Given the hazards associated with **propyne-d4**, stringent adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

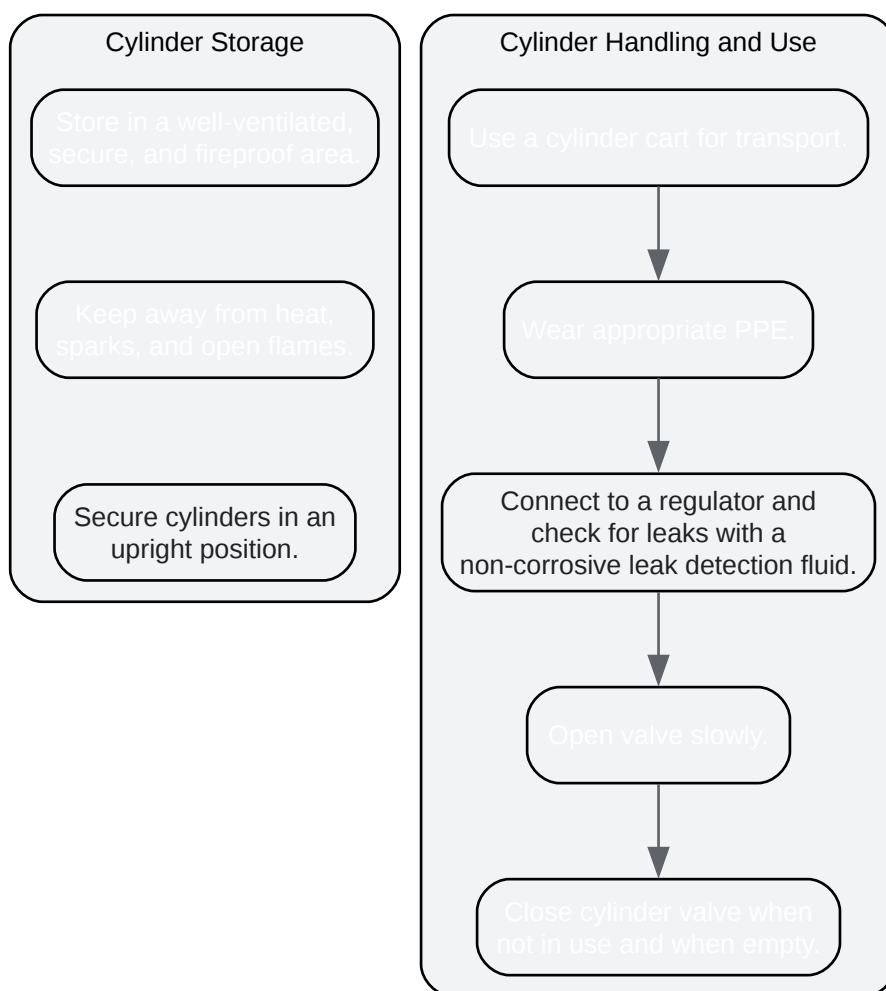
- Eye Protection: Safety glasses with side-shields or chemical safety goggles.
- Hand Protection: Insulated gloves when handling cylinders.
- Respiratory Protection: A self-contained breathing apparatus (SCBA) should be used in case of release or in environments with insufficient oxygen.
- Skin and Body Protection: Flame-retardant clothing is recommended.

Engineering Controls

- Work with **propyne-d4** should be conducted in a well-ventilated area, preferably in a fume hood designed for flammable gases.
- Use of a continuous monitoring system for flammable gases is highly recommended.
- All equipment must be properly grounded to prevent static discharge.
- Use only non-sparking tools and explosion-proof equipment.

Storage and Handling Workflow

The following diagram outlines the essential steps for the safe storage and handling of **propyne-d4** cylinders.



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Caption: Safe handling workflow for **propyne-d4** cylinders.

Reactivity and Stability

Information based on propyne (CAS 74-99-7) as a surrogate.

Chemical Stability: **Propyne-d4** is stable under recommended storage conditions.

Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.

Incompatible Materials: Strong oxidizing agents, copper, silver, and mercury and their salts (can form explosive acetylides).

Hazardous Decomposition Products: Under fire conditions, it may decompose to form carbon oxides.

Toxicological Information

Information based on propyne (CAS 74-99-7) as a surrogate.

Acute Effects:

- Inhalation: May cause dizziness, headache, and nausea. At high concentrations, it can act as a simple asphyxiant by displacing oxygen, leading to unconsciousness.
- Skin Contact: Direct contact with the liquefied gas can cause frostbite.
- Eye Contact: Direct contact with the liquefied gas can cause frostbite.
- Ingestion: Ingestion is not a likely route of exposure for a gas.

No specific quantitative toxicological data for **propyne-d4** were found in the public domain.

Emergency Procedures

Information based on propyne (CAS 74-99-7) as a surrogate.

Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, or carbon dioxide. For a large fire, use water spray, fog, or foam.
- Specific Hazards: Extremely flammable. Vapors are heavier than air and may travel to a source of ignition and flash back. Cylinders may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Eliminate all ignition sources. Wear appropriate PPE, including respiratory protection.

- Environmental Precautions: Prevent the gas from entering sewers or confined spaces.
- Methods for Containment and Clean-up: Stop the flow of gas if it can be done safely. Ventilate the area.

The following diagram illustrates the logical steps to take in the event of a **propyne-d4** leak.

Caption: Emergency response workflow for a **propyne-d4** leak.

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References

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